

# An In-depth Technical Guide to 2,2'-Dinitrobibenzyl

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## Compound of Interest

Compound Name: 2,2'-Dinitrobibenzyl

Cat. No.: B146402

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This technical guide provides a comprehensive overview of **2,2'-Dinitrobibenzyl**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

## Commercial Availability

**2,2'-Dinitrobibenzyl** is available from a variety of chemical suppliers catering to research and development needs. Notable suppliers include:

- Sigma-Aldrich: Offers the compound, often for early discovery research purposes.
- ChemicalBook: Lists multiple suppliers and provides pricing information[1][2].
- Guidechem: A platform that aggregates data from various chemical suppliers[3].
- Pharmaffiliates: Supplies **2,2'-Dinitrobibenzyl** as a reference standard[4].
- Tokyo Chemical Industry (TCI): A well-known supplier of reagents for research[2].

## Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **2,2'-Dinitrobibenzyl**.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	16968-19-7	[3][5]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	[3][5]
Molecular Weight	272.26 g/mol	[2][5]
Appearance	Pale Brown to Light Brown Solid / Yellow Crystalline Solid	[3][6]
Melting Point	121-123.5°C	[1][7]
Boiling Point (Predicted)	391.6 ± 22.0 °C	[2][6]
Density (Predicted)	1.317 ± 0.06 g/cm <sup>3</sup>	[2][6]
Solubility	Sparingly soluble in water; Soluble in DMSO (Slightly), Methanol (Very Slightly, Heated), Ethanol, and Acetone.	[2][3][6]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2][6]

Table 2: Spectroscopic Data

Technique	Data	Source(s)
<sup>1</sup> H NMR (500.1 MHz, CDCl <sub>3</sub> )	δ = 7.96 (dd, J = 8.2 Hz, J = 1.2 Hz, 2H), 7.54 (pseudo t, 2H), 7.42 (dd, J = 7.7 Hz, J = 1.3 Hz, 2H), 7.38 (pseudo t, 2H), 3.25 (s, 4H, CH <sub>2</sub> )	[1]
<sup>13</sup> C NMR (125.8 MHz, CDCl <sub>3</sub> )	δ = 149.37, 136.01, 133.30, 132.49, 127.56, 124.84, 34.44	[1]
Mass Spectrometry (EI, 70 eV)	m/z (%) = 273 (1) [M+H] <sup>+</sup> , 255 (8), 237 (9), 178 (21), 136 (100), 120 (70), 92 (85)	[1][5]
Infrared (IR) (ATR)	2962, 2854, 1608, 1576, 1509, 1443, 1344, 1310, 859, 787, 749 cm <sup>-1</sup>	[1]

## Experimental Protocols: Synthesis of 2,2'-Dinitrobibenzyl

Several methods for the synthesis of **2,2'-Dinitrobibenzyl** have been reported. A common laboratory-scale preparation involves the oxidative coupling of 2-nitrotoluene.

### Protocol 1: Oxidative Coupling of 2-Nitrotoluene

This protocol yields **2,2'-Dinitrobibenzyl** as a white solid with a high yield.

#### Materials:

- 2-nitrotoluene
- Potassium tert-butoxide
- Bromine
- Dry Tetrahydrofuran (THF)

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated sodium thiosulfate solution
- Saturated sodium chloride solution
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Ethanol ( $\text{EtOH}$ )
- Water ( $\text{H}_2\text{O}$ )

#### Procedure:

- Under a nitrogen atmosphere, dissolve 2-nitrotoluene (15.0 mmol) in dry THF (90 mL) and cool the solution to  $0^\circ\text{C}$ .[\[1\]](#)
- Add potassium tert-butoxide to the solution and stir for 2 minutes.[\[1\]](#)
- Add bromine (19.5 mmol) and continue stirring for an additional 5 minutes.[\[1\]](#)
- Quench the reaction by adding the mixture to 500 mL of an ice/water slurry.[\[1\]](#)
- Collect the resulting precipitate by filtration.
- Extract the filtrate with  $\text{CH}_2\text{Cl}_2$  (3 x 100 mL).
- Combine the organic layers and wash with saturated sodium thiosulfate solution, followed by saturated sodium chloride solution.[\[1\]](#)
- Dry the organic phase over  $\text{MgSO}_4$  and concentrate under reduced pressure.[\[1\]](#)
- Purify the crude product by crystallization from a 1:2 mixture of  $\text{H}_2\text{O}/\text{EtOH}$  to yield **2,2'-Dinitrobibenzyl**. The reported yield is approximately 95%.[\[1\]](#)

#### Protocol 2: Reductive Debromination

Another patented method involves a three-step synthesis starting from o-nitrobenzaldehyde and o-nitrotoluene, culminating in a debromination step.[\[8\]](#)

#### Materials:

- 1,2-bis-(2-nitrobenzophenone) bromoethane
- Sodium borohydride
- Diglyme (diethylene glycol dimethyl ether)
- Methanol

#### Procedure:

- Add 1,2-bis-(2-nitrobenzophenone) bromoethane (1.0 mol) and diglyme to a reactor and stir. [\[8\]](#)
- Portion-wise, add sodium borohydride (0.5-1.0 mol), maintaining the reaction temperature below 30°C, using a water bath for cooling if necessary. [\[8\]](#)
- After the addition is complete, continue to stir the mixture at room temperature for 0.5 to 2 hours. [\[8\]](#)
- Pour the reaction mixture into water to precipitate the crude product. [\[8\]](#)
- Collect the yellow solid by filtration and dry it.
- Recrystallize the crude product from methanol to obtain pure **2,2'-Dinitrobibenzyl**. Yields are reported to be in the range of 86-92.5%. [\[8\]](#)

## Applications in Drug Development

**2,2'-Dinitrobibenzyl** is a crucial intermediate in the synthesis of Carbamazepine, an important antiepileptic drug used to treat seizures, neuropathic pain, and bipolar disorder. [\[2\]](#)[\[6\]](#) The synthesis involves the reduction of the nitro groups of **2,2'-Dinitrobibenzyl** to form the corresponding diamine, which is then cyclized to form the core structure of Carbamazepine.

## Safety and Handling

**2,2'-Dinitrobibenzyl** is classified as a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation. It is also very toxic to aquatic life.[9]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[3][10]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.[10][11]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. If on skin, wash with plenty of soap and water. If inhaled, move to fresh air. [10]

## Visualizations

The following diagrams illustrate the synthesis of **2,2'-Dinitrobibenzyl** and its role in the synthesis of Carbamazepine.

Caption: Synthesis of **2,2'-Dinitrobibenzyl** from 2-Nitrotoluene.

Caption: Role of **2,2'-Dinitrobibenzyl** in Carbamazepine Synthesis.

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